

Confertifolin: A Technical Guide on Physicochemical Properties and Biological Activity

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Compound of Interest

Compound Name: *Confertifolin*

Cat. No.: *B156486*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Confertifolin is a naturally occurring sesquiterpenoid lactone, specifically classified as a drimane-type sesquiterpenoid.^[1] It is isolated from various plant species, most notably from the essential oil of *Polygonum hydropiper* (water pepper) leaves.^[2] This technical guide provides a comprehensive overview of the known physicochemical properties, biological activities, and experimental protocols related to **Confertifolin**, aiming to serve as a foundational resource for research and development endeavors.

Physicochemical Properties

The fundamental physicochemical characteristics of **Confertifolin** are summarized below. These properties are crucial for understanding its behavior in biological systems and for developing analytical and formulation strategies.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ O ₂	[1]
Molecular Weight	234.33 g/mol	[1]
IUPAC Name	(5aS,9aS)-6,6,9a-trimethyl-4,5,5a,7,8,9-hexahydro-1H-benzo[e][3]benzofuran-3-one	[1]
CAS Number	1811-23-0	[1]
Physical Description	Crystalline solid	[2]
Melting Point	131 °C	[2]
Boiling Point (est.)	365.5 °C	[2]
Topological Polar Surface Area (TPSA)	26.3 Å ²	[1]
XLogP3 (Computed)	3.8	[1]

Spectroscopic Data

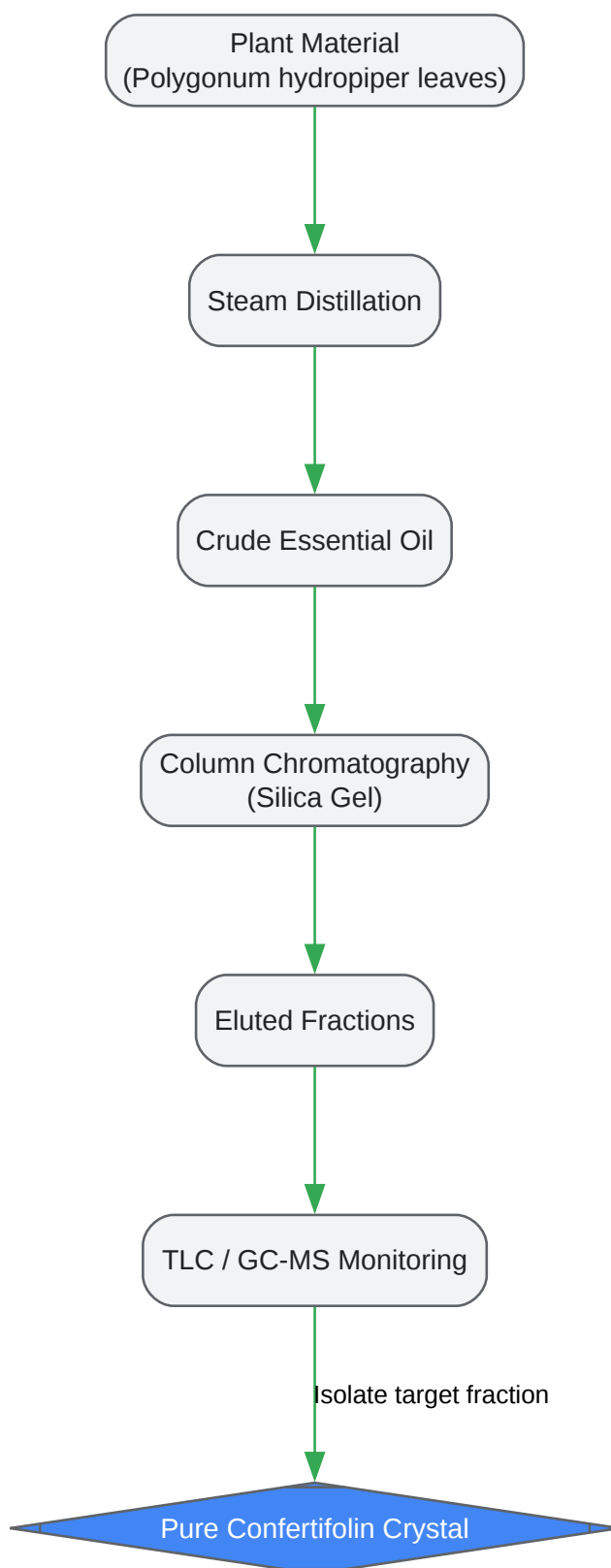
Detailed experimental spectroscopic data (FT-IR, UV-Vis, ¹H-NMR, ¹³C-NMR) for pure **Confertifolin** are not extensively reported in publicly available literature. Structural elucidation is typically confirmed by X-ray crystallography and Gas Chromatography-Mass Spectrometry (GC-MS) following isolation.[2] Researchers are advised to perform comprehensive spectroscopic analysis upon isolation or synthesis to confirm identity and purity.

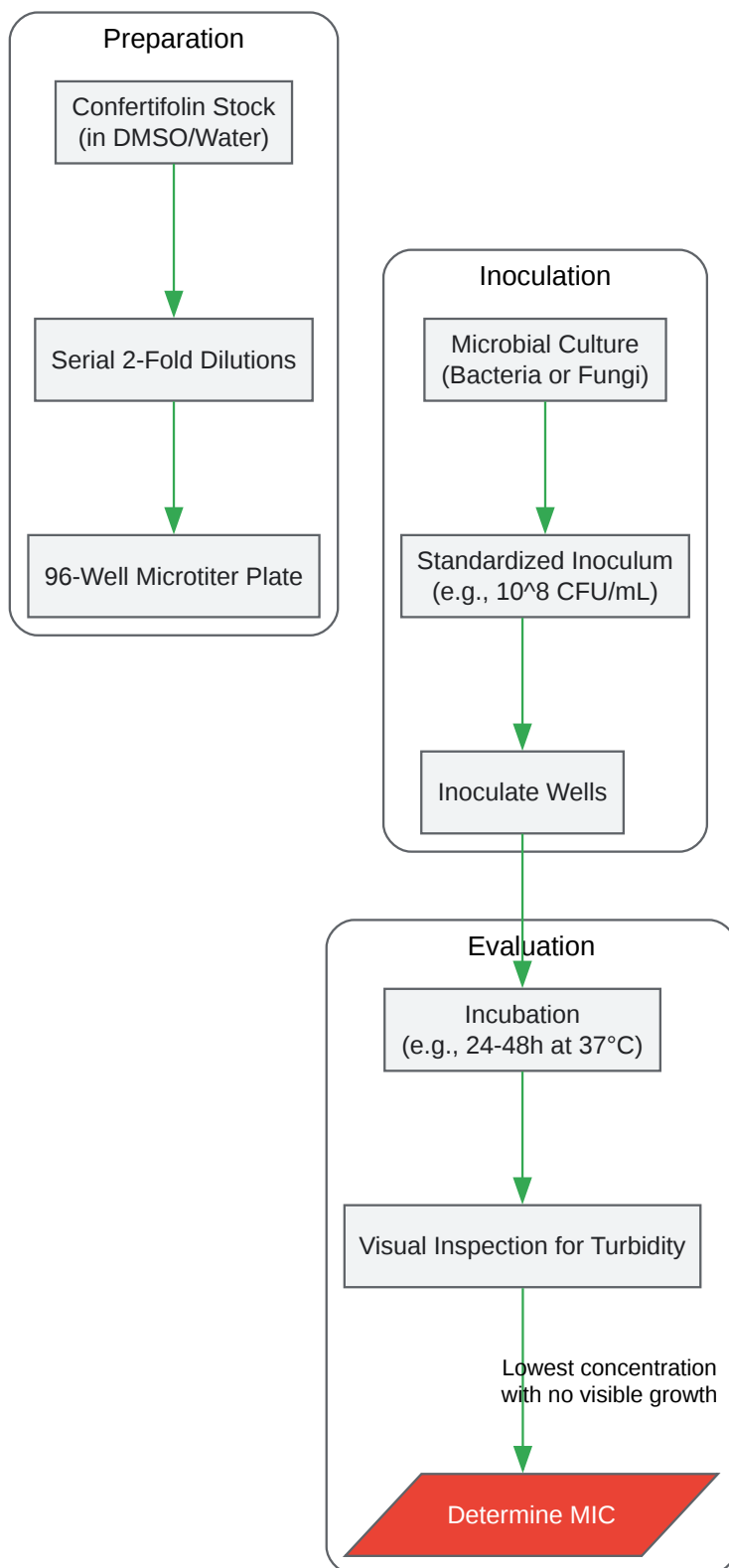
Biological Activities and Experimental Protocols

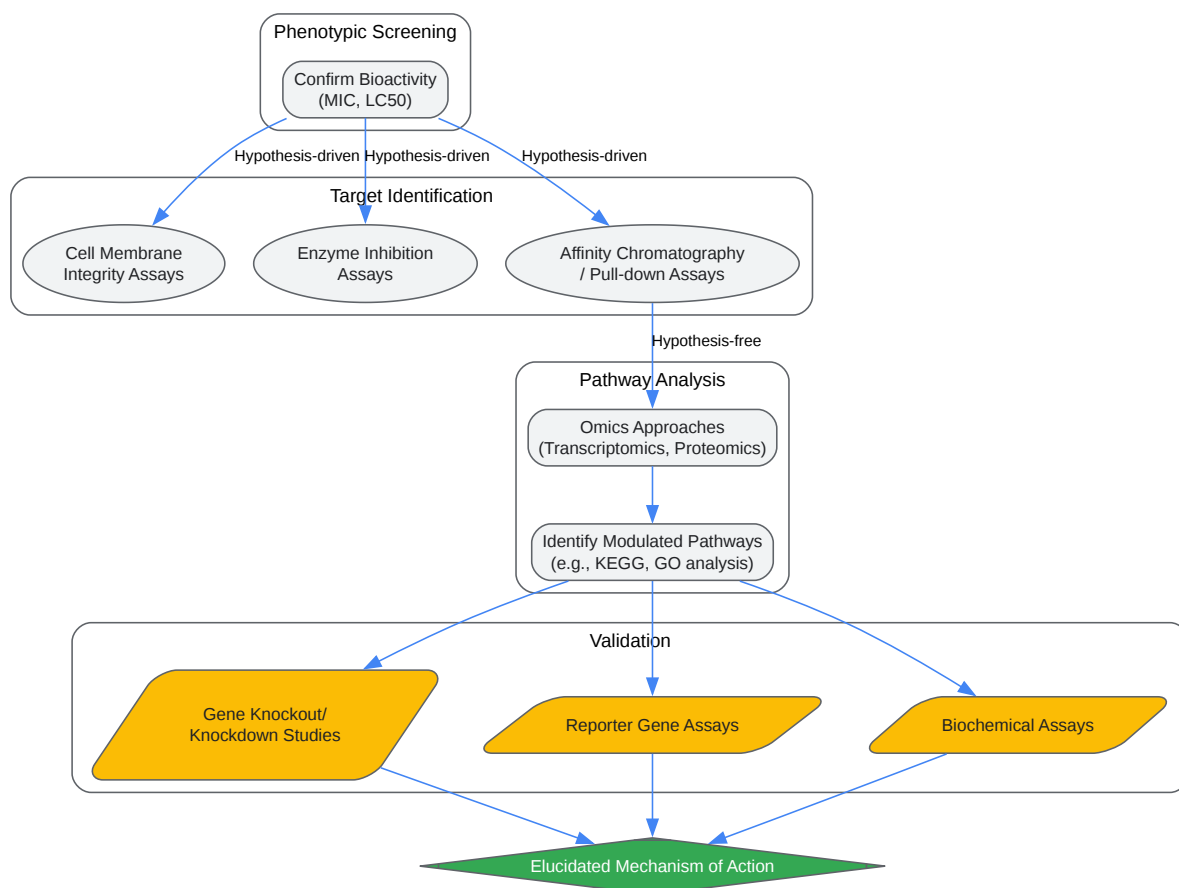
Confertifolin has demonstrated significant potential in antimicrobial and insecticidal applications. The methodologies for evaluating these activities are detailed below.

Isolation and Purification

Confertifolin is primarily obtained from its natural source through a multi-step extraction and purification process.







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References

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- 2. Antimicrobial activity of confertifolin from Polygonum hydropiper - PubMed [pubmed.ncbi.nlm.nih.gov]
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